

Technical Support Center: Safe Handling of Strontium Perchlorate

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Compound of Interest

Compound Name: *Strontium perchlorate*

CAS No.: 13450-97-0

Cat. No.: B086668

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling of **strontium perchlorate** to prevent explosive reactions and other hazardous incidents.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **strontium perchlorate**?

A1: **Strontium perchlorate** is a powerful oxidizing agent that presents a significant fire and explosion risk.^{[1][2][3]} The primary hazards include:

- **Explosion Hazard:** It can decompose explosively when heated or contaminated.^{[1][2][4]} Mixtures with organic materials, reducing agents, finely powdered metals, and hydrocarbons can be explosive.^{[1][2][3][4][5]} Initiation of an explosion can occur from heat, friction, shock, or sparks.^{[3][6]}
- **Fire Hazard:** As a strong oxidizer, it can ignite or accelerate the burning of combustible materials such as wood, paper, and oils.^{[2][4][5]}

- Health Hazards: Inhalation, ingestion, or contact with skin and eyes can cause severe irritation, burns, or even death.^{[2][4]} Fires involving **strontium perchlorate** can produce irritating and toxic gases.^{[2][4]}

Q2: How should I properly store **strontium perchlorate**?

A2: Proper storage is critical to maintaining its stability. Follow these guidelines:

- Store in a cool, dry, and well-ventilated area.^{[5][6][7]}
- Keep containers tightly closed to prevent moisture absorption, as it is hygroscopic.^[2]
- Store away from incompatible materials, especially reducing agents, organic compounds, combustible materials, and strong acids.^{[5][6][7]}
- Do not store near heat sources, sparks, or open flames.^{[6][7]}
- Ensure that storage containers are clearly labeled.

Q3: What materials are incompatible with **strontium perchlorate**?

A3: **Strontium perchlorate** can react dangerously with a wide range of materials. Avoid contact with:

- Reducing agents^{[1][5]}
- Organic materials and hydrocarbons (fuels, oils, grease)^{[1][2][4]}
- Combustible materials (wood, paper, clothing)^[5]
- Powdered metals^[6]
- Strong acids
- Sulfur and phosphorus
- Cyanides, esters, and thiocyanates^{[1][2][3]}

Q4: What are the signs of decomposition or instability in **strontium perchlorate**?

A4: While visual signs may not always be apparent, you should treat the material with extreme caution if you observe any of the following:

- Discoloration of the material.
- The presence of foreign substances or visible contamination.
- Signs of container corrosion or damage.
- If the material has been subjected to elevated temperatures or mechanical shock.

If you suspect instability, do not handle the material. Contact your institution's Environmental Health and Safety (EHS) office immediately.

Q5: What is the correct procedure for disposing of **strontium perchlorate** waste?

A5: **Strontium perchlorate** waste is considered hazardous and must be disposed of accordingly.

- Never dispose of **strontium perchlorate** in the regular trash or down the drain.^[5]
- Collect waste in a designated, properly labeled, and sealed container.
- Consult your institution's EHS guidelines and local, state, and federal regulations for hazardous waste disposal.^{[5][8]}

Troubleshooting Guide

Q: I accidentally spilled a small amount of **strontium perchlorate** powder in the fume hood. What should I do?

A: For a small, dry spill, you should:

- Ensure you are wearing appropriate Personal Protective Equipment (PPE), including gloves, safety goggles, and a lab coat.
- De-energize any nearby ignition sources.

- Gently cover the spill with a non-combustible absorbent material like sand or vermiculite.[1]
Do NOT use paper towels or other combustible materials.
- With a clean, non-sparking shovel or scoop, carefully place the mixture into a clean, dry, and properly labeled container for hazardous waste disposal.[1]
- Decontaminate the area with water, and collect the cleaning materials for proper disposal.
- Report the incident to your supervisor and EHS office.

Q: My experimental procedure requires heating a mixture containing **strontium perchlorate**. What precautions must I take?

A: Heating **strontium perchlorate**, especially in the presence of other materials, is extremely dangerous and should be avoided if possible. If absolutely necessary:

- Conduct a thorough hazard analysis before beginning the experiment.
- Work with the smallest possible quantities.
- Use a blast shield and conduct the experiment in a certified fume hood.
- Heat the mixture indirectly and with precise temperature control (e.g., using an oil bath or heating mantle connected to a temperature controller). Avoid direct flame.
- Ensure no incompatible materials are present.
- Be prepared for a rapid exothermic reaction or explosion. Have appropriate fire extinguishing equipment readily available.

Data Presentation

Table 1: Properties and Safety Data for **Strontium Perchlorate**

Property	Data	Citation(s)
Chemical Formula	$\text{Sr}(\text{ClO}_4)_2$	[2]
Molecular Weight	286.52 g/mol	[2][3]
Appearance	Colorless to white crystalline powder	[1][2][3][4]
Hazard Class	5.1 (Oxidizer)	[3]
UN Number	1508	[3]
Decomposition Temp.	Anhydrous form can be prepared by drying the hydrate at 250°C. May decompose explosively when heated.	[9]
Incompatibilities	Reducing agents, organic materials, powdered metals, strong acids, combustibles, hydrocarbons.	[1][5][6]

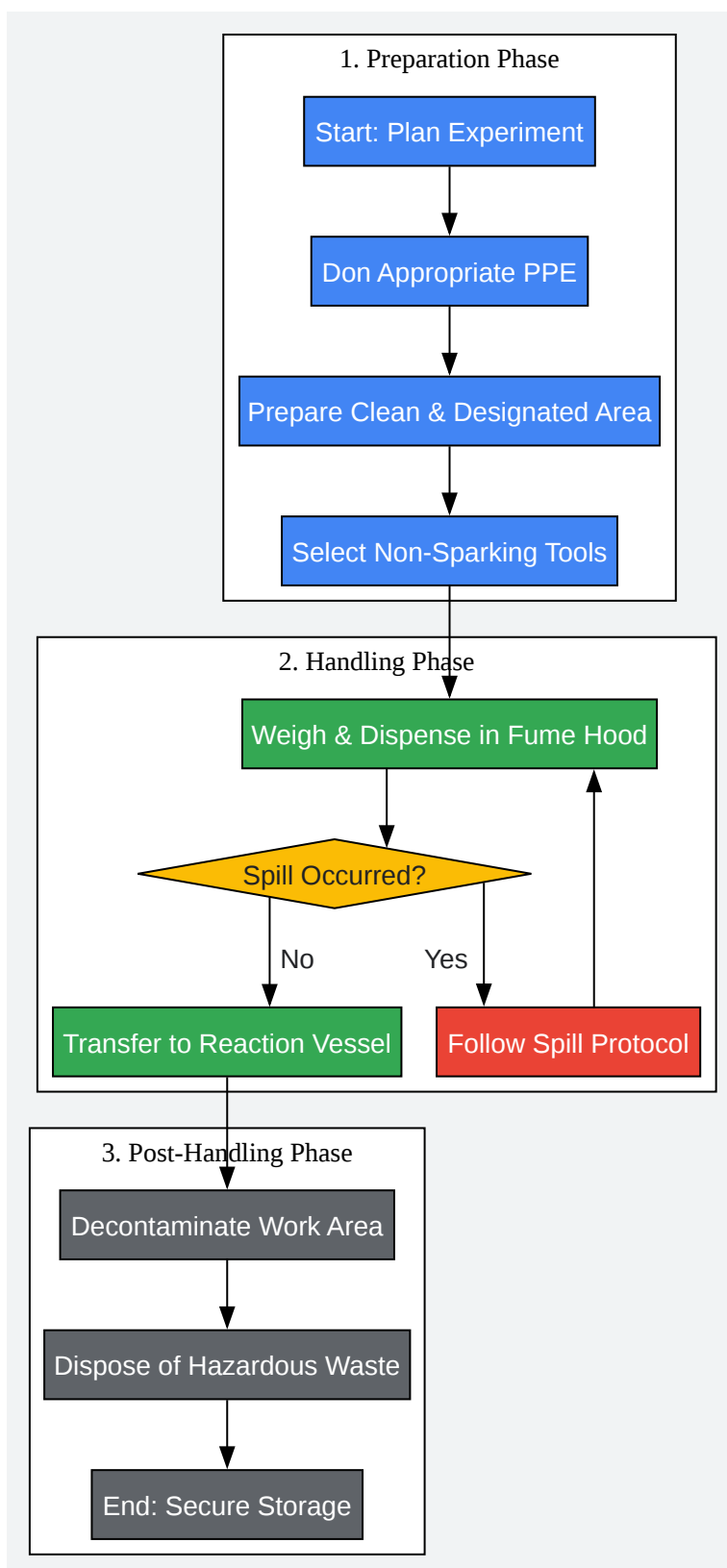
Experimental Protocols

Protocol 1: Safe Weighing and Dispensing of **Strontium Perchlorate** Powder

- Preparation:
 - Designate a specific area for handling **strontium perchlorate**, preferably within a fume hood.
 - Ensure the area is clean and free of any combustible or incompatible materials.
 - Don appropriate PPE: chemical-resistant gloves, a flame-retardant lab coat, and chemical splash goggles.
 - Use non-sparking tools (e.g., ceramic or plastic spatulas).
- Procedure:

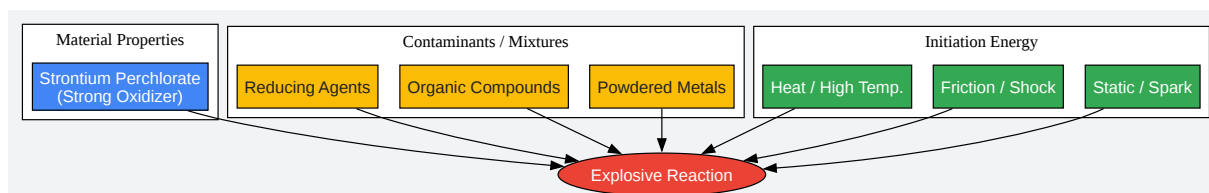
- Ground any metal equipment to prevent static discharge.[6]
- Carefully open the **strontium perchlorate** container.
- Slowly and gently scoop the desired amount onto a tared weigh boat or into a suitable container. Avoid creating dust.[5]
- If any powder is spilled, follow the spill cleanup procedure outlined in the troubleshooting guide.
- Securely close the main container immediately after dispensing.
- Cleanup:
 - Wipe down the handling area with a damp cloth, ensuring no residual dust remains.
 - Dispose of all contaminated materials (weigh boats, wipes, gloves) as hazardous waste.
 - Wash hands thoroughly after handling.[6]

Mandatory Visualization



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Caption: Workflow for the safe handling of **strontium perchlorate**.



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Caption: Factors contributing to an explosive reaction with **strontium perchlorate**.

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